

Protocols for using H-Met-NH₂ in biochemical assays

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Compound of Interest

Compound Name: H-Met-NH₂

CAS No.: 4510-08-1

Cat. No.: B1360316

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Application Note: Biochemical Utility of **H-Met-NH₂** (L-Methioninamide)

Executive Summary

L-Methioninamide (**H-Met-NH₂**), typically supplied as the hydrochloride salt (CAS: 16120-92-6), is a critical biochemical tool that mimics the N-terminal methionine of a nascent peptide chain without the C-terminal negative charge. This application note details its primary utility as a minimal substrate for Methionine Aminopeptidase (MetAP), a crucial target in antibacterial and anti-angiogenic drug discovery.

Unlike bulky chromogenic substrates (e.g., Met-pNA) which can introduce steric artifacts, **H-Met-NH₂** provides a sterically "natural" amide bond, requiring a coupled-enzyme system for detection. This guide provides a validated, self-reporting protocol for this assay, alongside guidelines for its use in peptide synthesis.

Chemical Handling & Stability

Before initiating assays, proper handling of the raw material is essential for reproducibility.

Property	Specification	Handling Recommendation
Formula	C5H12N2OS · HCl	Molecular Weight: 184.69 g/mol
Solubility	Water (50 mg/mL)	Dissolve in deionized water or dilute HCl. Avoid phosphate buffers for stock prep if using downstream metal-dependent enzymes.
Hygroscopicity	High	Store desiccated at -20°C. Equilibrate vial to RT before opening to prevent water absorption.
Stability	Moderate	Aqueous stocks degrade via hydrolysis over time. Prepare fresh daily.

Core Protocol: Coupled Enzyme Kinetic Assay for MetAP

Principle of the Assay: Since the cleavage of **H-Met-NH₂** does not release a chromophore, we utilize a Coupled Peroxidase System. This "Self-Validating System" relies on the enzymatic cascade where the product of the first reaction (Methionine) becomes the substrate for the second (L-Amino Acid Oxidase).

The Cascade:

- Cleavage: MetAP hydrolyzes **H-Met-NH₂**

Methionine +

.

- Oxidation: L-Amino Acid Oxidase (L-AAO) converts Methionine

-keto acid +

+

.

- Detection: Horseradish Peroxidase (HRP) uses

to oxidize a probe (e.g., Amplex Red)

Fluorescent Signal.

Pathway Visualization



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Figure 1: The Coupled Enzyme Cascade. The assay links MetAP activity directly to a fluorescent output via H₂O₂ generation.

Reagents & Preparation

- Assay Buffer: 50 mM HEPES (pH 7.5), 100 mM KCl, 1 mM

(or

, depending on MetAP source). Note: MetAP is a metalloprotease; metal ions are critical.

- Substrate Stock: 100 mM **H-Met-NH2** in water (Fresh).
- Coupling Mix (2X):
 - L-Amino Acid Oxidase (0.4 U/mL final)
 - HRP (2 U/mL final)
 - Amplex Red (50

M final)

- Enzyme: Recombinant MetAP (titrate to linear range, typically 10-50 nM).

Step-by-Step Methodology

- Plate Setup: Use black-walled, clear-bottom 96-well plates for fluorescence (Ex/Em: 530/590 nm).

- Enzyme Addition: Dispense 25

L of MetAP (diluted in Assay Buffer) into sample wells.

- Control Wells:
 - Blank: Buffer only (no MetAP).
 - Background: Buffer + Substrate (no MetAP) to measure spontaneous hydrolysis.
 - Interference Check: Add Methionine (10

M) to check if test compounds inhibit the helper enzymes (L-AAO/HRP).

- Substrate Initiation: Add 25

L of 2X Coupling Mix containing **H-Met-NH2** (variable concentration for Km determination, e.g., 0.1 – 10 mM).

- Kinetic Read: Immediately place in plate reader. Measure fluorescence every 30 seconds for 20 minutes at 37°C.

Expert Insight (Causality): Why use **H-Met-NH2** over Met-pNA? While Met-pNA is easier (direct color), the p-nitroanilide group is bulky and electron-withdrawing, which alters the catalytic turnover (

) compared to a natural amide. **H-Met-NH2** is a "minimal substrate" that better reflects the enzyme's efficiency against natural peptide termini [1].

Validation & Troubleshooting

To ensure Trustworthiness, the assay must be validated against potential artifacts.

Issue	Diagnosis	Solution
High Background Signal	Spontaneous hydrolysis of amide or impure H-Met-NH ₂ .	Run a "No Enzyme" control. If high, recrystallize substrate or check storage conditions.
Non-Linear Rates	L-AAO is rate-limiting, not MetAP.	Increase L-AAO concentration. The helper enzyme rate must be the target enzyme rate.
False Positives (Inhibitors)	Compound inhibits L-AAO or HRP.	Mandatory Counter-Screen: Test "hits" against a reaction started with free Methionine, not Met-NH ₂ . If signal drops, the compound inhibits the detection system, not MetAP.

Secondary Application: Peptide Synthesis

In solid-phase peptide synthesis (SPPS), **H-Met-NH₂** is valuable for generating C-terminal peptide amides without post-cleavage ammonolysis.

- Mechanism: Used as the first amino acid attached to an acid-labile linker (e.g., Rink Amide resin is standard, but **H-Met-NH₂** can be coupled to chlorotrityl resin for protected fragment synthesis).
- Advantage: Prevents racemization of the C-terminal methionine, which is prone to sulfur oxidation and epimerization under harsh basic conditions.

References

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